

Discovery and history of Metoxadiazone as an insecticide

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Compound of Interest

Compound Name: Metoxadiazone

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Metoxadiazone: An In-depth Technical Guide

An Overview of an Obscure Oxadiazolone Insecticide

Metoxadiazone, a synthetic insecticide belonging to the oxadiazolone chemical class, presents a case of limited public domain information despite its classification as a pesticide. This technical guide aims to consolidate the available scientific and technical data on

Metoxadiazone, focusing on its discovery, history, chemical properties, and biological activity as an insecticide. However, it is important to note that detailed information regarding its developmental timeline, specific synthesis protocols, quantitative efficacy data, and precise mode of action is not extensively documented in readily accessible scientific literature or patent databases.

Introduction to Metoxadiazone

Metoxadiazone is identified by the IUPAC name 5-methoxy-3-(2-methoxyphenyl)-1,3,4-oxadiazol-2(3H)-one and the CAS Registry Number 60589-06-2. Its chemical formula is $C_{10}H_{10}N_2O_4$. As an oxadiazolone insecticide, it is characterized by a five-membered heterocyclic ring containing one oxygen and two nitrogen atoms.

Discovery and History

The specific details surrounding the discovery and historical development of **Metoxadiazone** are not well-documented in the public scientific literature. Information regarding the pioneering

research institution or corporation, the key scientists involved in its synthesis and characterization, and the timeline of its development and commercialization remains largely unavailable. The history of oxadiazolone insecticides as a broader class began with discoveries of their biological activities, leading to the development of various compounds for use in agriculture and public health.

Chemical Synthesis

While a precise, step-by-step experimental protocol for the industrial synthesis of **Metoxadiazone** is not publicly available, the general synthesis of 1,3,4-oxadiazole derivatives is well-established in organic chemistry. These syntheses often involve the cyclization of acylhydrazines or related precursors. One common pathway to form the 1,3,4-oxadiazol-2-one ring system involves the reaction of a hydrazide with phosgene or a phosgene equivalent, followed by cyclization.

A plausible synthetic route to **Metoxadiazone** could start from 2-methoxybenzoic acid. This starting material would likely be converted to its corresponding hydrazide, 2-methoxybenzohydrazide. Subsequent reaction with a suitable reagent to introduce the carbonyl and methoxy groups on the oxadiazole ring would lead to the final product.

Hypothetical Synthesis Pathway

Caption: A potential synthetic pathway for **Metoxadiazone**.

Mode of Action

The precise biochemical mode of action of **Metoxadiazone** is not definitively established in publicly available literature. The Insecticide Resistance Action Committee (IRAC) classification for **Metoxadiazone** is listed as "Not known". Generally, insecticides exert their effects by targeting the nervous system or other vital physiological processes in insects. Based on its chemical structure as an oxadiazolone, it may interfere with nerve function or energy metabolism. However, without specific research data, any proposed mechanism remains speculative.

Insecticidal Activity and Efficacy

Metoxadiazone is reported to have contact and stomach poison activity against a range of insect pests. Anecdotal evidence suggests its use in household insecticide formulations, often in combination with other active ingredients like pyrethroids. A case report from Japan documented instances of dyspnea in humans following inhalation of a household insecticide containing both pyrethroids and **Metoxadiazone**[1]. This suggests its use in formulations for controlling common domestic pests.

Unfortunately, a comprehensive and publicly accessible dataset of its insecticidal efficacy, such as median lethal concentration (LC₅₀) or median lethal dose (LD₅₀) values against specific pest species, is not available. This lack of quantitative data makes it difficult to assess its potency and spectrum of activity in comparison to other insecticides.

Toxicological Profile

The toxicological profile of **Metoxadiazone** is not extensively detailed in the public domain. The aforementioned case report on respiratory issues in humans after inhalation exposure indicates a potential for toxicity. As with all pesticides, its use would require a thorough evaluation of its effects on non-target organisms and the environment.

Data Summary

Due to the limited availability of specific data, a comprehensive quantitative summary is not possible. The following table represents the basic chemical and physical properties that are known.

Property	Value
IUPAC Name	5-methoxy-3-(2-methoxyphenyl)-1,3,4-oxadiazol-2(3H)-one
CAS Number	60589-06-2
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₄
IRAC MoA	Not Known

Conclusion

Metoxadiazone remains an enigmatic insecticide within the broader class of oxadiazolones. While its chemical identity is established, the critical details regarding its discovery, a specific and reproducible synthesis protocol, quantitative insecticidal efficacy, and a defined mode of action are conspicuously absent from the public scientific record. This lack of information suggests that **Metoxadiazone** may be an older, less commercially significant, or regionally used insecticide with limited contemporary research interest. Further in-depth studies and the release of proprietary data would be necessary to construct a more complete and technically robust understanding of this particular insecticide.

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References

- 1. researchgate.net [researchgate.net]
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